

# Application Notes & Protocols for the Safe Handling of 2-Methyl-4-nitroanisole

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## Compound of Interest

Compound Name: 2-Methyl-4-nitroanisole

Cat. No.: B018480

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## Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of **2-Methyl-4-nitroanisole** (CAS No. 50741-92-9). As a member of the nitroaromatic compound class, **2-Methyl-4-nitroanisole** presents specific hazards that necessitate rigorous safety protocols. These guidelines are intended for researchers, scientists, and drug development professionals to establish a self-validating system of safety, ensuring personnel protection and experimental integrity. The protocols herein are grounded in established chemical safety principles and data from authoritative sources, explaining the causality behind each procedural step.

## Hazard Identification and Risk Assessment

**2-Methyl-4-nitroanisole** is an organic compound that requires careful risk assessment before handling. Its hazard profile is primarily defined by its acute toxicity and potential for serious eye irritation, characteristic of many nitroaromatic compounds.<sup>[1]</sup> The electron-withdrawing nature of the nitro group significantly influences the molecule's reactivity and biological activity, making it resistant to oxidative degradation and conferring toxic properties.<sup>[1]</sup>

### 1.1. GHS Classification and Health Effects

A thorough understanding of the Globally Harmonized System (GHS) classifications is the first step in a dynamic risk assessment.

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[3]</a>

### Causality of Hazards:

- Acute Oral Toxicity (H302): If ingested, the compound can cause harmful effects. The precautionary statement P270 ("Do not eat, drink or smoke when using this product") is a critical administrative control to prevent accidental ingestion.[\[2\]](#)[\[3\]](#) In case of swallowing, immediate medical attention should be sought, and the victim should rinse their mouth.[\[2\]](#)
- Eye Irritation (H319): Direct contact with the eyes can cause significant irritation. This necessitates the mandatory use of eye protection, such as safety glasses with side-shields or chemical goggles conforming to EN166 or NIOSH standards.[\[2\]](#)[\[5\]](#)

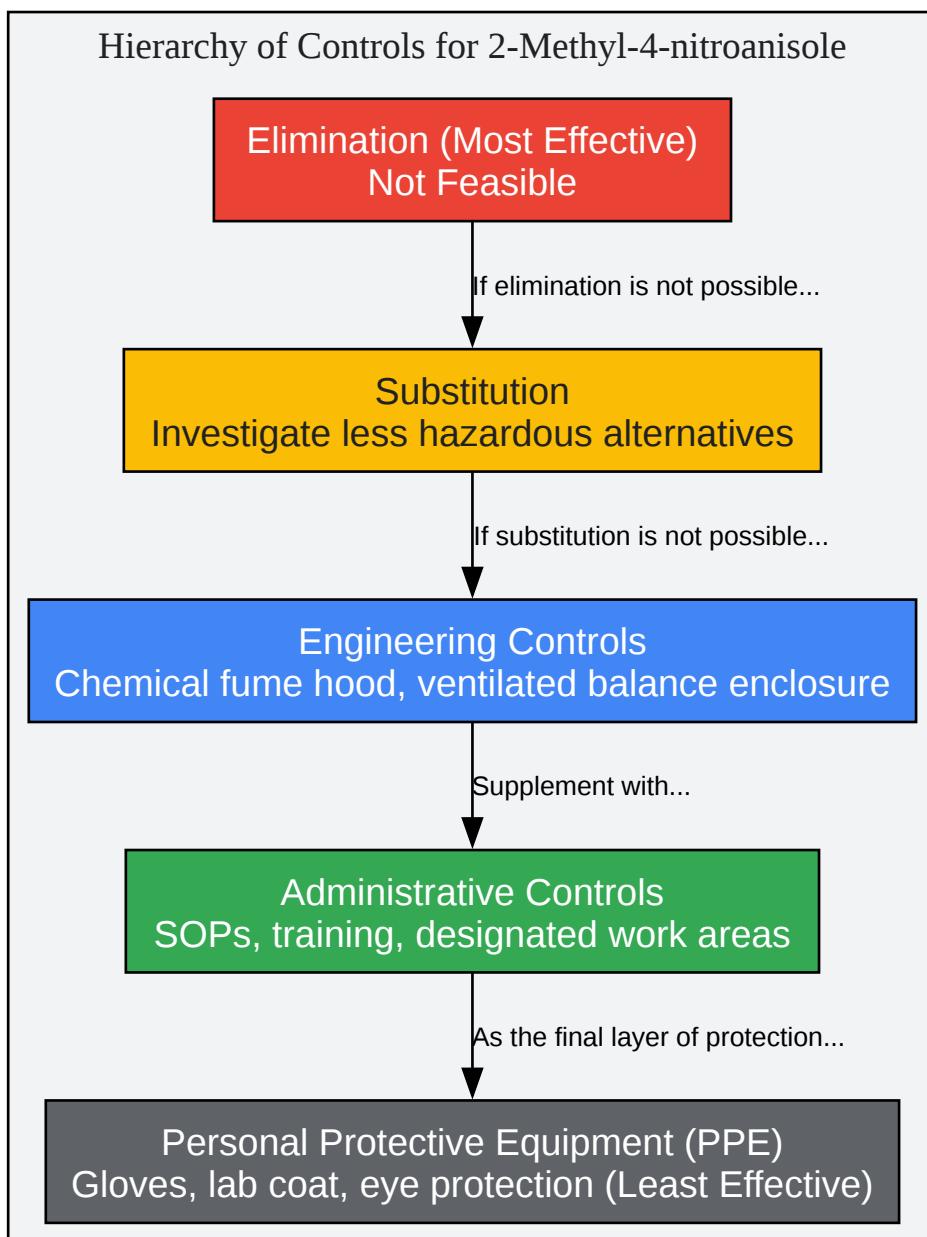
While specific carcinogenicity and mutagenicity data for **2-Methyl-4-nitroanisole** are not as prevalent, the broader class of nitroaromatic compounds is known for these risks.[\[1\]](#) For instance, related isomers like 2-nitroanisole and 4-nitroanisole are suspected of causing cancer.[\[6\]](#)[\[7\]](#) Therefore, it is prudent to handle **2-Methyl-4-nitroanisole** with the assumption of potential chronic effects and minimize exposure through all routes.

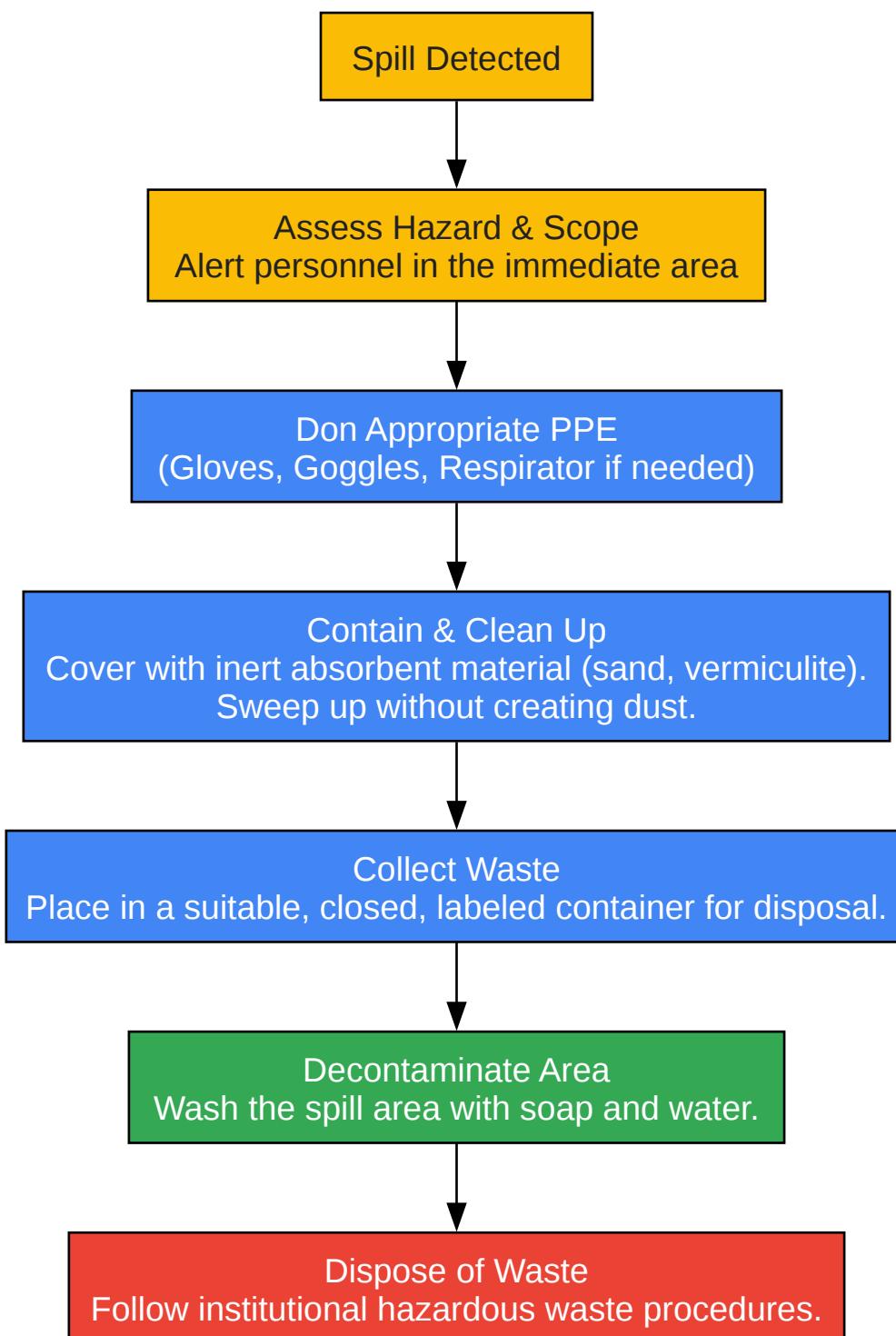
### 1.2. Physicochemical Properties and Associated Risks

Property	Value	Implication for Safety	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	-	<a href="#">[3]</a>
Molecular Weight	167.16 g/mol	Used for concentration calculations.	
Appearance	Off-white to brown solid/liquid	Visual identification.	<a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	61-64 °C	Solid at room temperature, requiring careful handling to avoid dust generation.	
Boiling Point	154 °C at 19 hPa	Low volatility at STP, but heating will increase inhalation risk.	<a href="#">[5]</a>
Flash Point	113 °C (closed cup)	Combustible. Must be kept away from ignition sources.	<a href="#">[5]</a>
Solubility	Very slightly soluble in water (0.53 g/L)	Spills may not be easily diluted with water; environmental contamination is a concern.	<a href="#">[3]</a>

## Hierarchy of Controls: A Systematic Approach to Minimizing Exposure

To ensure maximum safety, a hierarchical approach to hazard control must be implemented. This framework prioritizes the most effective control measures, with personal protective equipment (PPE) considered the last line of defense.



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